

Essential Safety and Logistics for Handling Simetride

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Compound of Interest

Compound Name:	Simetride
CAS No.:	154-82-5
Cat. No.:	B1681757

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Simetride** (CAS No. 154-82-5). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, minimizing risk and ensuring regulatory compliance.

Quantitative Data Summary

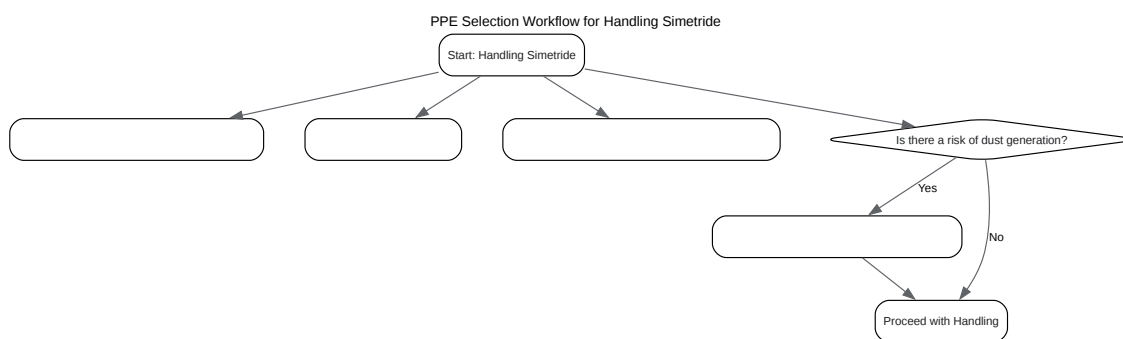
Below is a summary of the available quantitative data for **Simetride**. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₈ N ₂ O ₆	--INVALID-LINK--
Molecular Weight	498.6 g/mol	--INVALID-LINK--
Physical State	Solid	--INVALID-LINK--
Oral LD ₅₀ (Rat)	>1025 mg/kg	--INVALID-LINK--
Intraperitoneal LD ₅₀ (Mouse)	15000 mg/kg	--INVALID-LINK--
Occupational Exposure Limits (OELs)	No data available	N/A

Personal Protective Equipment (PPE)

Due to the lack of comprehensive toxicological data, a cautious approach to handling **Simetride** is recommended. The following personal protective equipment should be worn at all times when handling this compound:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required.
- Body Protection: A laboratory coat or chemical-resistant apron should be worn.
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator with a particulate filter is recommended.



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PPE Selection Workflow

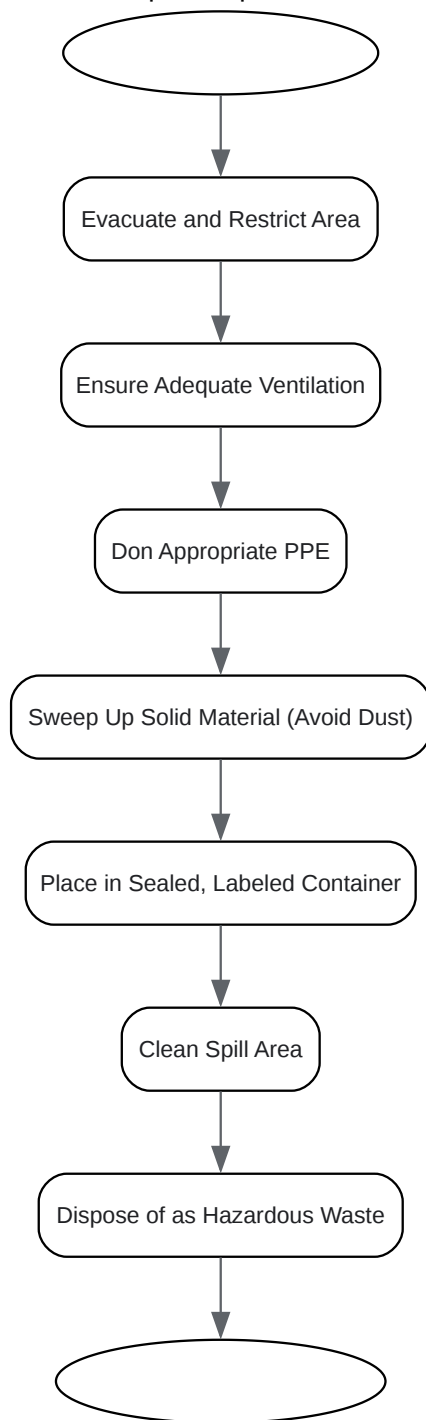
Experimental Protocols: Safe Handling and Disposal

- Engineering Controls: Handle **Simetride** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Hygiene Practices: Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where **Simetride** is handled. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry place away from incompatible materials.

In the event of a **Simetride** spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Immediately evacuate the area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Wear PPE: Don appropriate PPE, including respiratory protection, before entering the spill area.
- Containment: Carefully sweep up the solid material, avoiding dust generation. Use a dust suppressant if necessary.
- Collection: Place the spilled material into a sealed, labeled container for disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of the contaminated materials as hazardous waste.

Simetride Spill Response Workflow

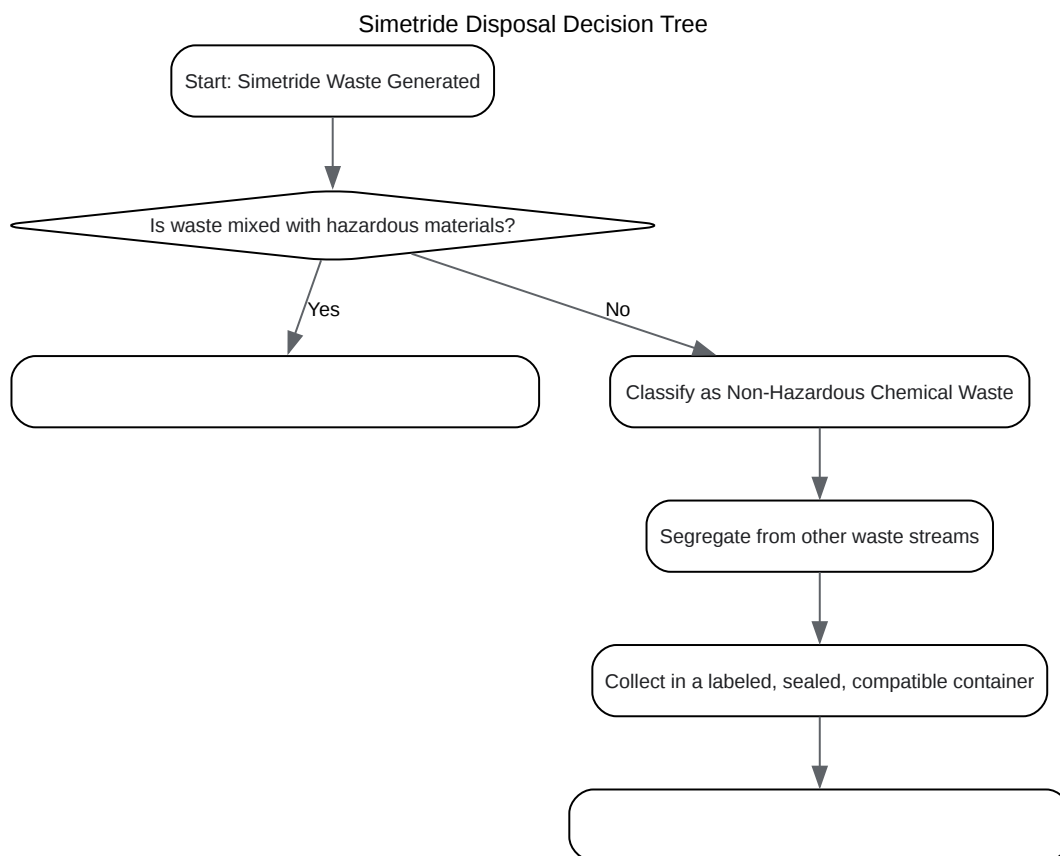


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Simetride Spill Response Workflow

As no specific disposal regulations for **Simetride** have been identified, it should be managed as a standard laboratory chemical waste. Given its use as a pharmaceutical compound, it is prudent to follow guidelines for pharmaceutical waste disposal.

- Waste Identification: **Simetride** waste should be classified as non-hazardous chemical waste unless mixed with other hazardous materials.
- Segregation: Do not mix **Simetride** waste with other waste streams.
- Containerization: Collect waste **Simetride** in a clearly labeled, sealed, and chemically compatible container. The label should include "Waste **Simetride**" and the approximate quantity.
- Disposal Route: Dispose of waste **Simetride** through your institution's hazardous waste management program. Do not dispose of it in the regular trash or down the drain.^{[1][2][3]} Most pharmaceutical waste is incinerated through a licensed medical incineration site.^[4]



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Simetride Disposal Decision Tree

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References

- [1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety \[ehs.cornell.edu\]](#)
- [2. sfasu.edu \[sfasu.edu\]](#)
- [3. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University \[protect.iu.edu\]](#)
- [4. Managing Pharmaceutical Waste | Stericycle \[stericycle.com\]](#)
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